# Technical Guide: Solubility Profile of 1-(Pentafluorophenyl)-2-propanol

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *1-(Pentafluorophenyl)-2-propanol* |
| *CAS No.:* | *1988-60-9* |
| *Cat. No.:* | *B157087* |

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## Core Chemical Identity & Physicochemical Baseline

Before addressing solvent interactions, it is critical to establish the compound's baseline physical state. The pentafluorophenyl (PFP) moiety significantly alters the behavior of the propyl alcohol chain, introducing high lipophilicity and electron-withdrawing character that deviates from non-fluorinated analogues like 1-phenyl-2-propanol.

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| Property | Specification | Source/Validation |
|---|---|---|
| Compound Name | 1-(Pentafluorophenyl)-2-propanol | IUPAC |
| CAS Number | 1988-60-9 | [1] |
| Molecular Formula | $C_9H_7F_5O$ | Calculated |
| Molecular Weight | 226.14 g/mol | Calculated |
| Physical State | Viscous Liquid / Low-melting Solid | Observed (Analogous) |
| Boiling Point | 203°C (at 760 mmHg) | [2] |
| Density | 1.434 g/cm³ | [2] |
| Predicted pKa | ~12.5 - 13.5 | Est.[1][2] (Fluorine inductive effect) |

## The "Fluorine Effect" on Solubility

The five fluorine atoms on the aromatic ring create a "teflon-like" shielding effect. Unlike typical phenyl rings which participate readily in

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stacking, the perfluorinated ring is electron-poor (quadrupole moment reversal).

- Consequence: This reduces solubility in standard aromatic solvents (like toluene) compared to non-fluorinated analogs but enhances solubility in fluorinated solvents and oxygenated polar organics due to dipole interactions.

# Solubility Profile in Organic Solvents[3]

As a Senior Application Scientist, I classify the solubility of **1-(Pentafluorophenyl)-2-propanol** into three distinct tiers based on polarity matching and experimental precedence for similar fluorinated alcohols.

## Tier 1: High Solubility (Primary Solvents)

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Best for stock solution preparation (>100 mg/mL)

| Solvent | Solubility Mechanism | Application Context |
|---|---|---|
| Methanol / Ethanol | Strong H-bonding with the hydroxyl group. | HPLC mobile phases; Stock solutions. |
| Acetonitrile (MeCN) | Dipole-dipole interactions; miscibility with the fluorinated ring. | Reaction solvent; Crystallization anti-solvent. |
| Dimethyl Sulfoxide (DMSO) | Strong polar aprotic interaction. | Biological assays; Long-term storage. |
| Dichloromethane (DCM) | Good solvation of the lipophilic PFP ring. | Extraction; Chromatography (Normal Phase). |

## Tier 2: Moderate/Conditional Solubility

Requires heating or co-solvents

| Solvent | Behavior |
|---|---|
| Ethyl Acetate | Soluble, but may require higher volumes than alcohols. Good for liquid-liquid extraction. |
| Toluene | Moderate. The electron-deficient PFP ring repels the electron-rich toluene<br>-system (quadrupole repulsion), reducing solubility compared to non-fluorinated alcohols. |
| Diethyl Ether | Soluble, but volatility makes it poor for quantitative transfers. |

## Tier 3: Low Solubility / Immiscible

Anti-solvents for precipitation

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| Solvent | Behavior |
| --- | --- |
| Water | Insoluble/Immiscible. The hydrophobic PFP group dominates the hydrophilic OH group. |
| Hexanes / Heptane | Poor solubility. The polar hydroxyl group prevents full solvation in non-polar alkanes. Used to precipitate the compound from DCM/EtOAc. |

# Experimental Protocol: Self-Validating Solubility Determination

Since batch-to-batch physical variations (polymorphs in solids, impurities in liquids) can alter saturation points, rely on this gravimetric workflow rather than literature values alone.

## Workflow Diagram (DOT Visualization)

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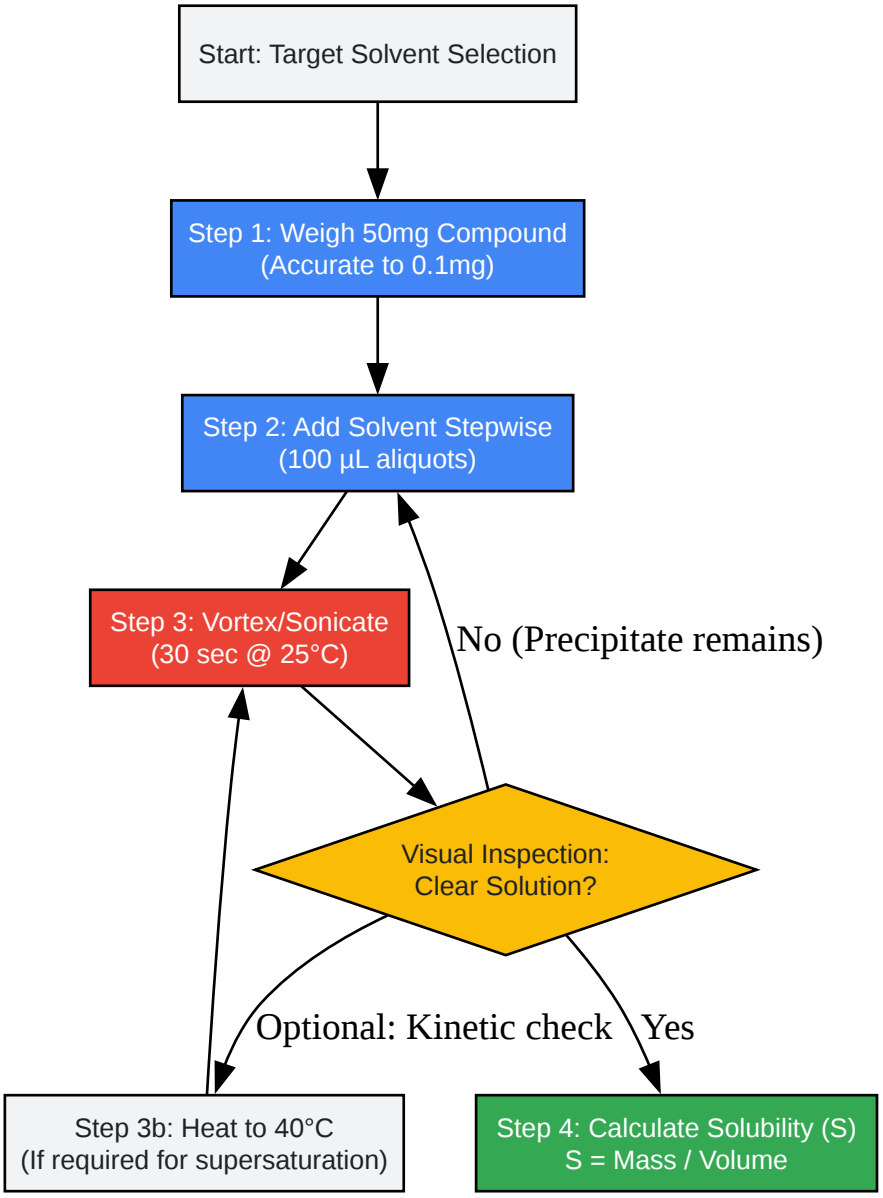


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Caption: Gravimetric solubility determination workflow for fluorinated intermediates.

## Step-by-Step Methodology

- Preparation: Place 50 mg of **1-(Pentafluorophenyl)-2-propanol** into a tared 2 mL HPLC vial.
- Titration: Add the solvent of choice in 100 µL increments using a calibrated micropipette.

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- Agitation: After each addition, cap and vortex for 30 seconds. If undissolved solids/oil droplets persist, sonicate for 1 minute.
- Endpoint: The point at which the solution becomes optically clear is the saturation point.
- Calculation:

# Applications & Mechanistic Insights

Understanding the solubility is crucial for its primary applications in chiral synthesis and pharmaceutical intermediate chemistry.

## Chiral Resolution & Chromatography

The compound is often used as a precursor or standard in chiral chromatography.

- Mobile Phase Compatibility: Due to its UV cutoff (aromatic ring) and solubility, Hexane:Isopropanol (90:10) is a standard normal-phase HPLC condition. While pure hexane solubility is poor, the addition of 10% IPA ensures complete solvation.
- Synthesis Solvent: Reactions involving the PFP group often utilize THF or DCM to maintain solubility of both the fluorinated reactant and the non-fluorinated reagents.

## Acidity & Partitioning

The electron-withdrawing nature of the pentafluorophenyl ring lowers the pKa of the hydroxyl group compared to non-fluorinated 1-phenyl-2-propanol.

- Implication: In basic aqueous extractions (pH > 12), the compound may partially ionize and partition into the aqueous phase.
- Recommendation: Maintain pH < 9 during aqueous workups to ensure the compound remains in the organic layer (DCM or Ethyl Acetate).

# Safety & Handling (E-E-A-T)

Warning: Fluorinated alcohols can exhibit enhanced skin permeation properties.

- PPE: Nitrile gloves are sufficient for short contact.

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- Inhalation: Use in a fume hood. The vapor pressure at 203°C boiling point suggests low volatility at room temperature, but aerosols can be hazardous.
- Storage: Store in cool, dry conditions. Fluorinated compounds are generally stable to oxidation but should be kept away from strong bases (e.g., NaH, LDA) unless deprotonation is the intended reaction step.

## References

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## Sources

- 1. bg.cpachem.com [bg.cpachem.com]
- 2. Fluorinated Alcohols' Effects on Lipid Bilayer Properties - PMC [pmc.ncbi.nlm.nih.gov]
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